

trimyrustin SLN vs polymer nanoparticles

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Compound Focus: Trimyrustin

CAS No.: 555-45-3

Cat. No.: S545909

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Experimental Data and Performance

For researchers, quantitative data and specific methodologies are crucial. The following table summarizes key experimental findings and protocols from the literature.

Aspect	Experimental Findings & Protocols
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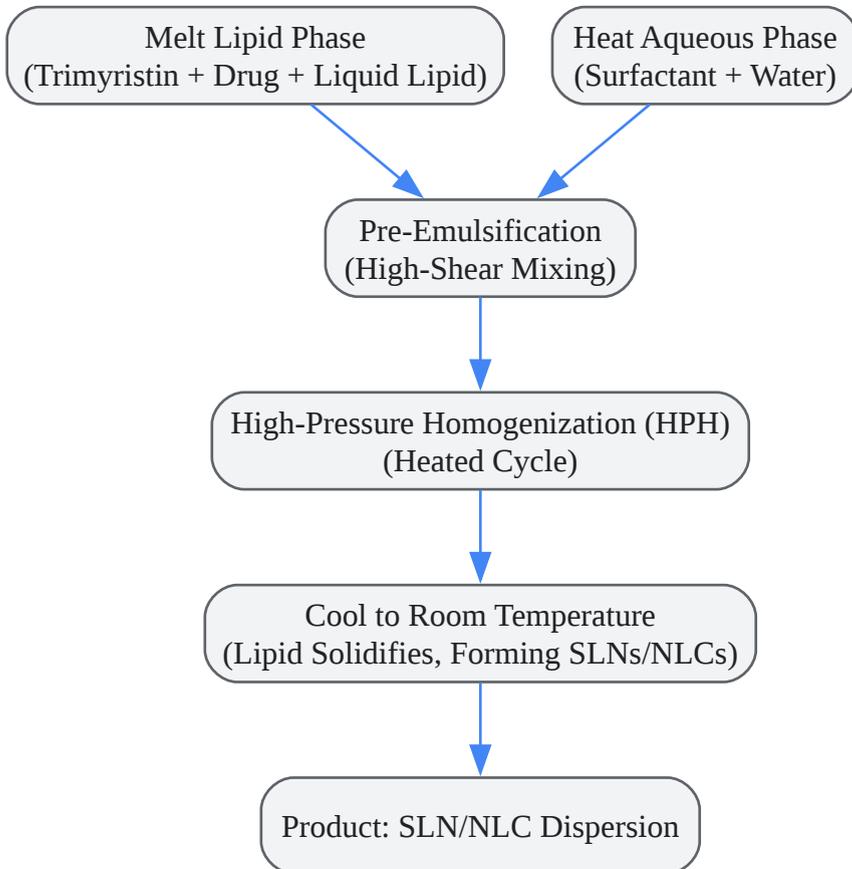
| Trimyrustin SLN/NLC Performance | - Drug Model: Resveratrol [1]

- **Key Factor:** Liquid lipid type and concentration significantly impact critical quality attributes (CQAs) like particle size, encapsulation efficiency, and stability [1]
- **Optimization:** Box-Behnken experimental design and Response Surface Methodology (RSM) can optimize CQAs [1] | | **Polymeric Nanoparticle Performance | - Drug Model:** Wide range, from small molecules (e.g., Curcumin, Paclitaxel) to large biomolecules (e.g., siRNA, proteins) [2] [3]
- **Key Advantage:** Capable of targeted delivery and controlled release. Surface modification with PEG or targeting ligands (e.g., antibodies, folates) enhances tumor accumulation and cellular uptake [4]. | | **Key Characterization Protocols |** Essential techniques for both system types include:
 - **Particle Size (PS) & Distribution:** Dynamic Light Scattering (DLS) [5]
 - **Surface Charge:** Zeta Potential (ZP) [5]
 - **Entrapment Efficiency (EE):** Centrifugation/ultrafiltration followed by drug assay (e.g., HPLC) [1]
 - **Thermal Behavior & Crystallinity:** Differential Scanning Calorimetry (DSC), X-ray Diffraction (XRD) [1] [5]
 - **Morphology:** Electron Microscopy (SEM, TEM) [6] |

Synthesis Workflows

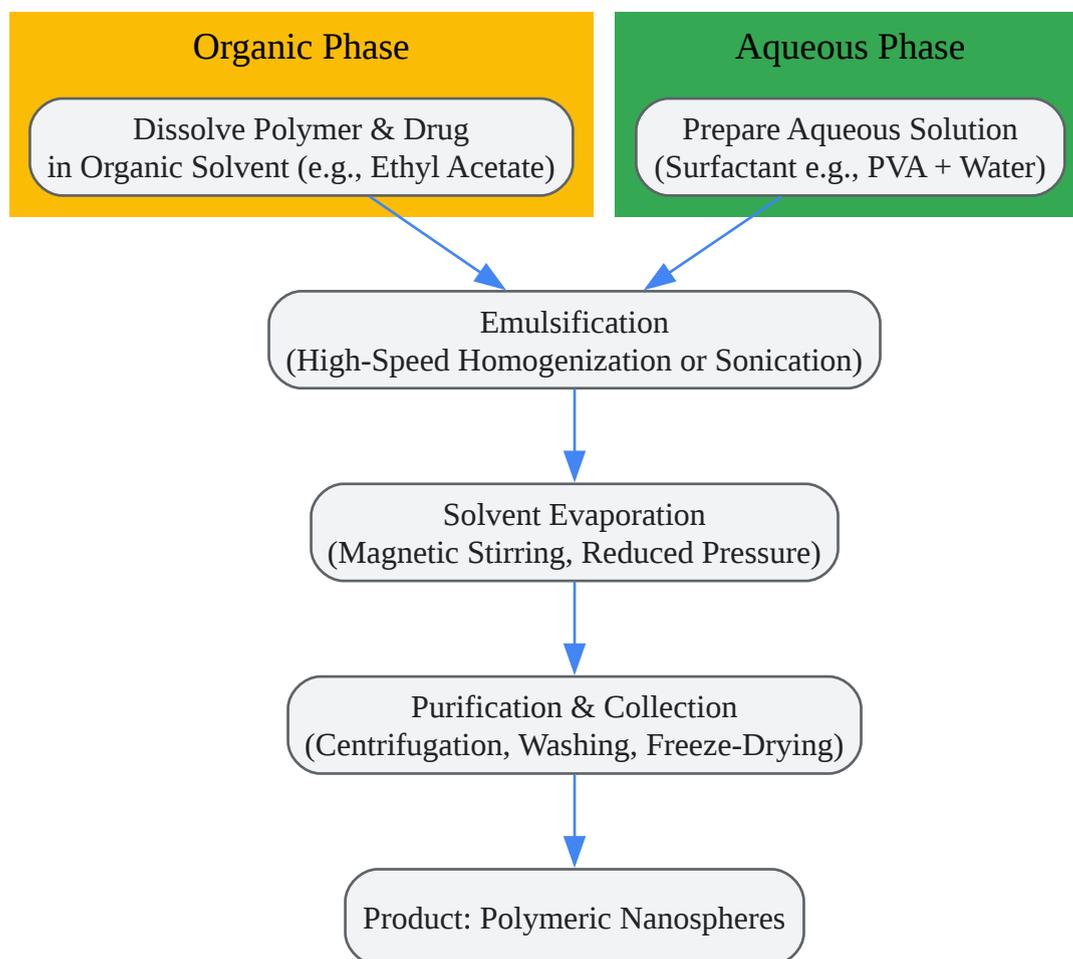
The production pathways for SLNs/NLCs and PNPs are distinct, primarily differing in the core material and the methods used to form the nanoparticles. The diagrams below illustrate the two main workflows.

Trimyristin SLN/NLC Production via Hot Melt HPH



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Polymeric Nanoparticle Production via Solvent Evaporation



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Key Insights for Formulation Scientists

- **Choose Trimyristin SLNs/NLCs for stability and biocompatibility:** If your priority is a highly biocompatible system with a straightforward, scalable production method, especially for lipophilic drugs, **trimyristin** SLNs/NLCs are an excellent choice [6] [7]. They are particularly suited for applications where the avoidance of organic solvents is a key requirement [6].
- **Opt for PNPs for sophisticated control and targeting:** When your project demands precise control over drug release kinetics, high drug loading, or advanced functionalities like active targeting and stimuli-responsiveness, PNPs offer greater versatility [4] [8]. They are ideal for delivering sensitive biomolecules like nucleic acids (e.g., siRNA) [3].
- **Consider the trade-offs:** While SLNs/NLCs boast good biocompatibility, they can have lower drug loading capacity and potential drug expulsion upon storage due to lipid crystallization [5] [6]. PNPs

can involve more complex production steps and require careful attention to the biocompatibility and degradation profile of the chosen polymer [8] [2].

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References

1. Impact of liquid lipid on development and stability of trimyristin nanostructured lipid carriers for oral delivery of resveratrol - ScienceDirect [sciencedirect.com]
2. Polymeric Nanoparticles: Production, Characterization ... [pmc.ncbi.nlm.nih.gov]
3. Research Progress on Polymer-Based Nanocarriers for ... [mdpi.com]
4. Polymeric Nanoparticles in Targeted Drug Delivery: Unveiling the Impact of Polymer Characterization and Fabrication [mdpi.com]
5. Lipid Nanoparticles: Formulation, Production Methods and ... [pmc.ncbi.nlm.nih.gov]
6. Solid lipid nanoparticles: Production, characterization and ... [sciencedirect.com]
7. Recent Progress of Lipid Nanoparticles-Based Lipophilic Drug ... [pmc.ncbi.nlm.nih.gov]
8. Polymeric Nanoparticles for Delivery of Natural Bioactive Agents: Recent Advances and Challenges [mdpi.com]

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